

A Comprehensive Technical Guide to the Physicochemical Properties of 2-Iodobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Iodobenzaldehyde**

Cat. No.: **B048337**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **2-Iodobenzaldehyde**, a key organic intermediate. The following sections detail its melting and boiling points, the experimental methodologies for their determination, and a visual representation of a common synthesis pathway.

Physicochemical Data of 2-Iodobenzaldehyde

The melting and boiling points of **2-Iodobenzaldehyde** are critical parameters for its handling, purification, and use in synthetic chemistry. The data, as reported in the literature, are summarized below.

Physical Property	Reported Value(s)	Conditions
Melting Point	36-39 °C [1][2][3]	Atmospheric Pressure
37.0-41.0 °C	Atmospheric Pressure	
39 °C	Atmospheric Pressure	
Boiling Point	129 °C	14 mmHg
102 °C	3 mmHg	

Experimental Protocols for Physical Property Determination

The following sections outline the standard experimental procedures for determining the melting and boiling points of organic compounds like **2-Iodobenzaldehyde**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state.^[4] For a pure crystalline compound, this transition occurs over a narrow temperature range.^[2]

Methodology: Capillary Tube Method

- Sample Preparation: A small amount of finely powdered, dry **2-Iodobenzaldehyde** is packed into a capillary tube, which is sealed at one end.^[5] The sample should be tightly packed to a height of 1-2 mm.^[5]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.^[1] This assembly is then placed in a heating bath (such as a Thiele tube containing mineral oil or a metal block heating apparatus).^[2]
- Heating: The apparatus is heated slowly, typically at a rate of about 2 °C per minute, especially when approaching the expected melting point.^[2] Constant stirring of the heating bath ensures a uniform temperature.^[1]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.^{[2][4]}

Boiling Point Determination under Reduced Pressure

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding pressure.^[6] For compounds that may decompose at their atmospheric boiling point, the boiling point is often determined at a reduced pressure.

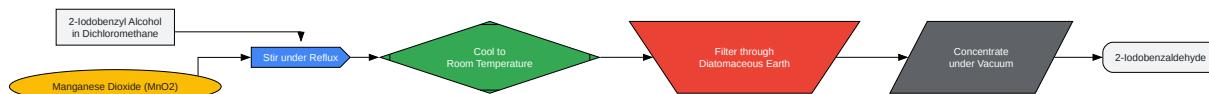
Methodology: Distillation Method

- Apparatus Setup: A small quantity of **2-Iodobenzaldehyde** is placed in a distillation flask. The flask is connected to a condenser, a receiving flask, and a vacuum source. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
- Pressure Reduction: The pressure inside the apparatus is slowly reduced to the desired level (e.g., 14 mmHg or 3 mmHg) using a vacuum pump.
- Heating: The distillation flask is gently heated.
- Observation: The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point of the substance at that specific pressure.

Synthesis of 2-Iodobenzaldehyde: An Experimental Workflow

2-Iodobenzaldehyde is commonly synthesized through the oxidation of 2-iodobenzyl alcohol.

[7] The following diagram illustrates the key steps in this chemical transformation.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **2-Iodobenzaldehyde**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 2. chem.ucalgary.ca [chem.ucalgary.ca]
- 3. 2-ヨードベンズアルデヒド 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. pennwest.edu [pennwest.edu]
- 5. byjus.com [byjus.com]
- 6. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 7. Page loading... [guidechem.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of 2-Iodobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048337#2-iodobenzaldehyde-melting-point-and-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

